

Physical and chemical properties of iron(III) benzoylacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tris(1-phenylbutane-1,3-dionato-O,O')iron*

Cat. No.: B076995

[Get Quote](#)

An In-depth Technical Guide to Iron(III) Benzoylacetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Iron(III) benzoylacetate, with the chemical formula $\text{Fe}(\text{C}_{10}\text{H}_9\text{O}_2)_3$, is a coordination complex of iron in its +3 oxidation state with three benzoylacetate ligands. As a member of the metal β -diketonate family, this compound has garnered significant interest due to its versatile applications in various chemical transformations. Its properties, including solubility in organic solvents and catalytic activity, make it a valuable tool in both academic research and industrial processes. This technical guide provides a comprehensive overview of the physical and chemical properties of iron(III) benzoylacetate, detailed experimental protocols for its synthesis and characterization, and a summary of its applications.

Physical Properties

Iron(III) benzoylacetate is a red-brown, odorless powder that is stable under normal laboratory conditions.^[1] Key physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₃₀ H ₃₀ FeO ₆	[1]
Molecular Weight	542.4 g/mol	[1]
Appearance	Red-brown odorless powder	[1]
Melting Point	218.5-220.3 °C	[1]
Solubility in Water	Insoluble	[1]

Solubility in Organic Solvents

The solubility of iron(III) benzoylacetate in various organic solvents was determined over a range of temperatures. The solubility generally increases with increasing temperature.[2]

Solvent	Temperature (K)	Molar Fraction Solubility (10 ³)
Acetonitrile	268.15	1.85
	278.15	2.54
	288.15	3.49
	298.15	4.79
Diethyl Ether	268.15	0.89
	278.15	1.23
	288.15	1.69
	298.15	2.32
Ethyl Acetate	268.15	2.11
	278.15	2.85
	288.15	3.85
	298.15	5.19
Methyl Acetate	268.15	1.52
	278.15	2.08
	288.15	2.84
	298.15	3.88

Chemical Properties and Structure

Iron(III) benzoylacetonate is an octahedral complex. The benzoylacetonate ligand is unsymmetrical, which can lead to the formation of two possible geometric isomers: facial (fac) and meridional (mer).^[1] In the solid state, iron(III) benzoylacetonate has been found to crystallize as the mer isomer.^[1] Both isomers are high-spin d⁵ complexes.^[1]

Caption: Geometric isomers of iron(III) benzoylacetonate.

The compound is stable under normal temperatures and pressures but is incompatible with strong oxidizing agents.[1] It can undergo thermal decomposition at elevated temperatures.

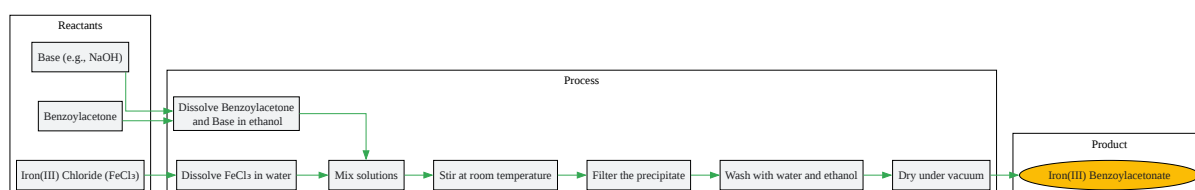
Catalytic Activity

Iron(III) β -diketonate complexes, including iron(III) benzoylacetone, are known to catalyze a variety of organic reactions. Their catalytic activity stems from the ability of the iron center to exist in multiple oxidation states and to coordinate with substrates. Examples of reactions catalyzed by related iron(III) acetylacetonate include cross-coupling reactions, oxidations, and polymerizations.[3][4]

Experimental Protocols

Synthesis of Iron(III) Benzoylacetone

A general method for the synthesis of iron(III) β -diketonates involves the reaction of an iron(III) salt with the corresponding β -diketone in the presence of a base. The following is a representative protocol adapted from the synthesis of similar complexes.[5]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for iron(III) benzoylacetone.

Procedure:

- Dissolve iron(III) chloride hexahydrate in a minimal amount of deionized water.
- In a separate flask, dissolve benzoylacetone and a stoichiometric amount of a suitable base (e.g., sodium hydroxide or sodium acetate) in ethanol.
- Slowly add the iron(III) chloride solution to the benzoylacetone solution with constant stirring.
- A precipitate of iron(III) benzoylacetate will form. Continue stirring the mixture at room temperature for a specified time to ensure complete reaction.
- Collect the solid product by filtration (e.g., using a Büchner funnel).
- Wash the precipitate with deionized water to remove any unreacted salts, followed by a wash with cold ethanol.
- Dry the purified product under vacuum to obtain the final red-brown powder.

Characterization Methods

UV-Vis spectroscopy is a useful technique for characterizing the electronic structure of iron(III) benzoylacetate. In acetonitrile, it exhibits a strong absorption band with a maximum (λ_{max}) at 298 nm.^[1] This absorption is attributed to a ligand-to-metal charge transfer (LMCT) transition.

General Protocol:

- Prepare a dilute solution of iron(III) benzoylacetate in a suitable UV-transparent solvent (e.g., acetonitrile).
- Record the absorption spectrum over a wavelength range of approximately 200-800 nm using a UV-Vis spectrophotometer.
- Identify the wavelength of maximum absorbance (λ_{max}) and determine the molar absorptivity (ϵ) if the concentration is known.

IR spectroscopy provides information about the vibrational modes of the molecule and can confirm the coordination of the benzoylacetate ligand to the iron center. The spectrum will show characteristic bands for the C=O and C=C stretching vibrations of the chelate ring,

typically in the region of $1500\text{--}1600\text{ cm}^{-1}$. The absence of a broad O-H stretching band (around $3200\text{--}3600\text{ cm}^{-1}$) from the enol form of the free ligand indicates the formation of the complex.

General Protocol:

- Prepare a sample of the solid iron(III) benzoylacetate, typically as a KBr pellet or a mull in Nujol.
- Record the IR spectrum over the range of $4000\text{--}400\text{ cm}^{-1}$ using an FTIR spectrometer.
- Analyze the spectrum to identify the characteristic vibrational bands of the coordinated benzoylacetate ligand.

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) can be used to study the thermal stability and decomposition of iron(III) benzoylacetate. For the related compound, iron(III) acetylacetate, TGA shows a major weight loss corresponding to the decomposition of the complex, often starting around $180\text{--}200\text{ }^{\circ}\text{C}$. The DSC curve would show endothermic or exothermic peaks associated with melting and decomposition processes.

General Protocol:

- Place a small, accurately weighed sample of iron(III) benzoylacetate into an appropriate TGA/DSC pan.
- Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., $10\text{ }^{\circ}\text{C}/\text{min}$).
- Record the weight loss as a function of temperature (TGA) and the heat flow into or out of the sample (DSC).
- Analyze the resulting thermograms to determine the decomposition temperatures and characterize the thermal events.

Conclusion

Iron(III) benzoylacetate is a well-characterized coordination complex with defined physical and chemical properties that make it a valuable compound for various applications in chemistry. Its synthesis is straightforward, and its properties can be readily characterized using standard

analytical techniques. The information provided in this guide serves as a comprehensive resource for researchers and professionals working with or considering the use of this versatile iron complex.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. repository.up.ac.za [repository.up.ac.za]
- 2. Determination of Solubility and Thermodynamic Analysis of Iron(III) β -Diketonate Compounds in Pure Solvents - Beijing Institute of Technology [pure.bit.edu.cn:443]
- 3. researchgate.net [researchgate.net]
- 4. Tris(acetylacetonato)iron(III) - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Physical and chemical properties of iron(III) benzoylacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076995#physical-and-chemical-properties-of-iron-iii-benzoylacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com